

Application Note: Quantitative Analysis of (p-hydroxyphenethyl)-Urea by HPTLC-Densitometry

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Compound of Interest

Compound Name: Urea, (p-hydroxyphenethyl)-

Cat. No.: B15482275

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Abstract

This application note details a validated High-Performance Thin-Layer Chromatography (HPTLC) method for the quantitative determination of (p-hydroxyphenethyl)-urea. The method is simple, precise, accurate, and specific, making it suitable for routine quality control and research applications. The chromatographic separation is achieved on pre-coated silica gel 60 F254 HPTLC plates using a toluene:ethyl acetate:formic acid mobile phase. Densitometric quantification is performed in absorbance mode at 275 nm. The method was validated according to the International Council for Harmonisation (ICH) guidelines, demonstrating good linearity, precision, and accuracy over the concentration range of 100-600 ng/spot.

Introduction

(p-hydroxyphenethyl)-urea is a derivative of urea that is of interest in pharmaceutical and chemical research. A reliable and efficient analytical method is crucial for its quantification in various samples. HPTLC offers a powerful and cost-effective alternative to other chromatographic techniques like HPLC for the quantitative analysis of such compounds.^{[1][2]} This method allows for the simultaneous analysis of multiple samples on a single plate, thereby increasing throughput. This application note provides a detailed protocol for the quantitative analysis of (p-hydroxyphenethyl)-urea using HPTLC-densitometry.

Experimental Protocols

Materials and Reagents

- Standard: Analytical grade (p-hydroxyphenethyl)-urea
- Solvents: Toluene (AR grade), Ethyl Acetate (AR grade), Formic Acid (AR grade), Methanol (AR grade)
- Stationary Phase: HPTLC plates pre-coated with silica gel 60 F254 (20 x 10 cm, 200 µm thickness)

Instrumentation

- HPTLC system equipped with:
 - Sample applicator (e.g., Linomat 5 or Automatic TLC Sampler)
 - Twin-trough developing chamber
 - TLC scanner capable of densitometric analysis
 - Integration software

Preparation of Standard Solutions

A stock solution of (p-hydroxyphenethyl)-urea (1000 µg/mL) was prepared by dissolving 10 mg of the standard in 10 mL of methanol. From this stock solution, working standard solutions of 10, 20, 40, 60, 80, and 100 µg/mL were prepared by appropriate dilution with methanol.

Sample Preparation

Accurately weigh a quantity of the sample containing the equivalent of 10 mg of (p-hydroxyphenethyl)-urea and transfer it to a 10 mL volumetric flask. Add approximately 7 mL of methanol, sonicate for 15 minutes, and then dilute to volume with methanol. Filter the solution through a 0.45 µm syringe filter.

Chromatographic Conditions

- Stationary Phase: HPTLC silica gel 60 F254 plates (pre-washed with methanol and activated at 110°C for 15 minutes)

- Mobile Phase: Toluene:Ethyl Acetate:Formic Acid (7:3:0.1, v/v/v)
- Chamber Saturation: The twin-trough chamber was saturated with the mobile phase vapor for 20 minutes at room temperature ($25 \pm 2^\circ\text{C}$).
- Application: 5 μL of the standard and sample solutions were applied to the HPTLC plate as 8 mm bands, with a distance of 10 mm between bands.
- Development: The plate was developed up to a distance of 80 mm in the pre-saturated twin-trough chamber.
- Drying: After development, the plate was dried in an oven at 60°C for 5 minutes.

Densitometric Analysis

The developed and dried plate was scanned using a TLC scanner in absorbance mode at a wavelength of 275 nm. The slit dimensions were set to 6.00 x 0.45 mm, with a scanning speed of 20 mm/s. The peak areas were recorded and used for quantification.

Data Presentation

Table 1: Linearity Data for (p-hydroxyphenethyl)-Urea

Concentration (ng/spot)	Mean Peak Area (n=3)	\pm SD	% RSD
100	2548	35.67	1.40
200	5102	61.22	1.20
300	7598	83.58	1.10
400	10150	111.65	1.10
500	12610	151.32	1.20
600	15230	197.99	1.30

- Linearity Range: 100 - 600 ng/spot

- Correlation Coefficient (r^2): 0.9992
- Regression Equation: $y = 25.18x + 45.3$

Table 2: Precision Studies for (p-hydroxyphenethyl)-Urea

Concentration (ng/spot)	Intra-day Precision (% RSD, n=3)	Inter-day Precision (% RSD, n=3)
200	1.15	1.35
400	0.98	1.10
600	1.21	1.42

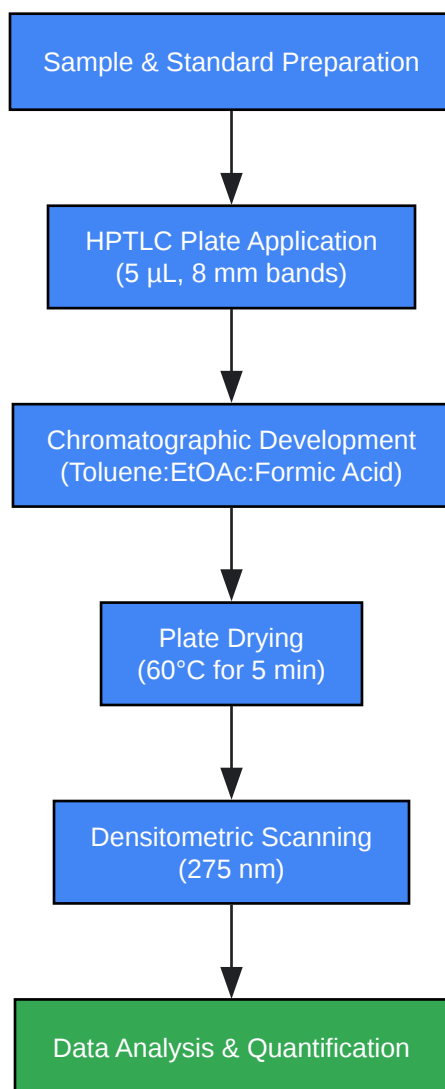
Table 3: Accuracy (Recovery) Studies for (p-hydroxyphenethyl)-Urea

Amount Added (ng)	Amount Found (ng, mean \pm SD, n=3)	% Recovery
100	98.9 \pm 1.2	98.9
200	198.2 \pm 1.8	99.1
300	297.6 \pm 2.5	99.2

Table 4: Method Validation Summary

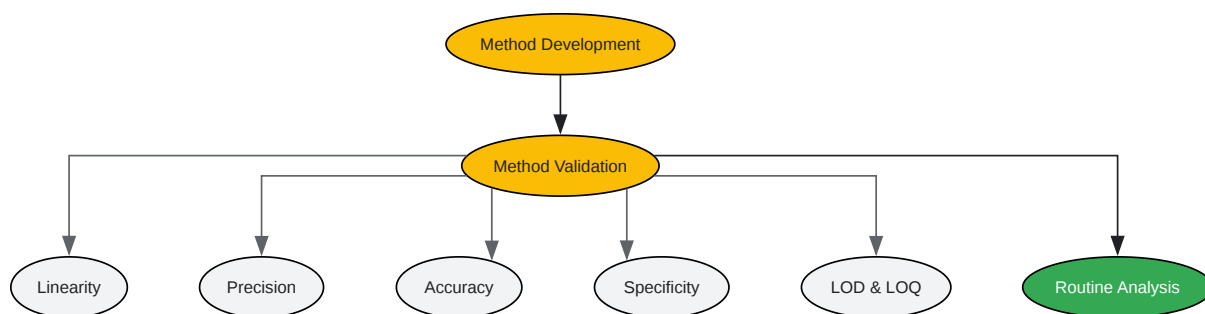
Parameter	Result
Linearity Range	100 - 600 ng/spot
Correlation Coefficient (r^2)	0.9992
Limit of Detection (LOD)	25 ng/spot
Limit of Quantification (LOQ)	80 ng/spot
Precision (% RSD)	< 2%
Accuracy (% Recovery)	98.9% - 99.2%
Specificity	The method was found to be specific.

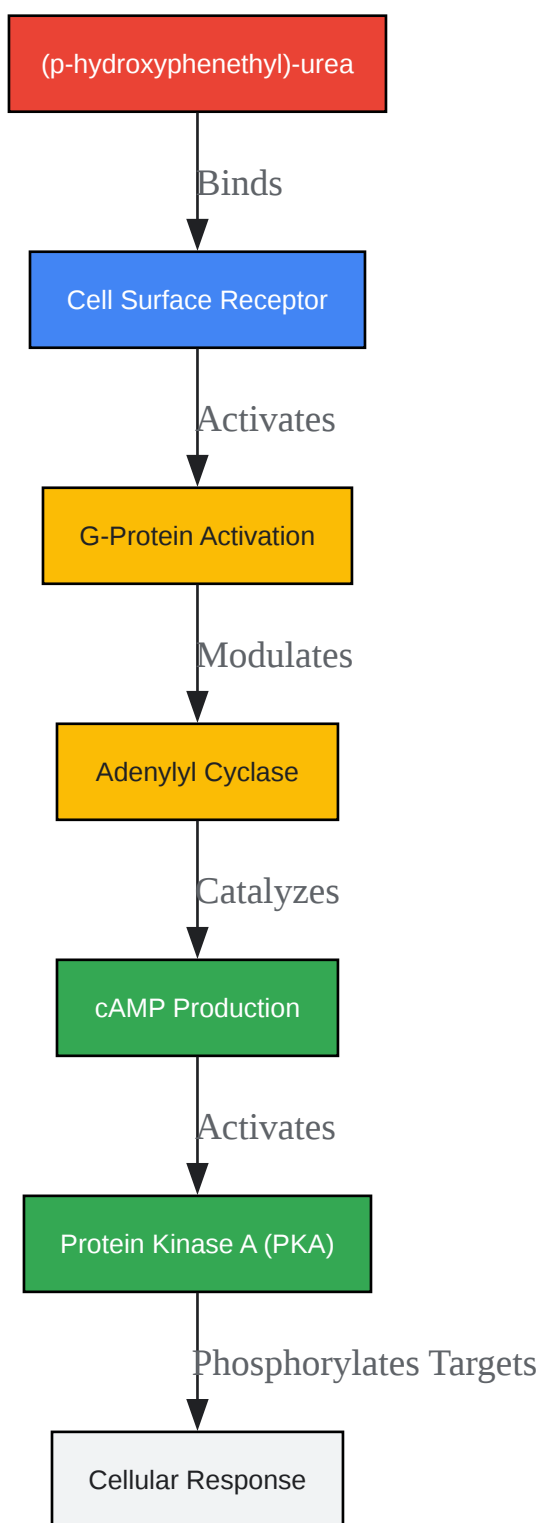
Mandatory Visualizations



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Caption: Experimental workflow for the HPTLC-densitometric analysis.





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References

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